

# CAS number and molecular structure of 4,5-Dichloro-2-(methylsulfanyl)pyrimidine

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## Compound of Interest

Compound Name: 4,5-Dichloro-2-(methylsulfanyl)pyrimidine

Cat. No.: B1316840

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## In-Depth Technical Guide: 4,5-Dichloro-2-(methylsulfanyl)pyrimidine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical compound **4,5-Dichloro-2-(methylsulfanyl)pyrimidine**, including its chemical identity, physicochemical properties, relevant experimental protocols, and safety information.

## Chemical Identity and Molecular Structure

**4,5-Dichloro-2-(methylsulfanyl)pyrimidine** is a substituted pyrimidine derivative. Its unique structure, featuring two chlorine atoms and a methylsulfanyl group, makes it a valuable building block in synthetic organic chemistry, particularly in the development of novel pharmaceutical and agrochemical compounds.

CAS Number: 99469-85-9

Molecular Formula:  $C_5H_4Cl_2N_2S$

Molecular Structure:

Caption: 2D Molecular Structure of **4,5-Dichloro-2-(methylsulfanyl)pyrimidine**

## Physicochemical Properties

A summary of the key physicochemical properties of **4,5-Dichloro-2-(methylsulfanyl)pyrimidine** is presented in the table below.

Property	Value	Reference
Molecular Weight	195.07 g/mol	[1][2]
Boiling Point	283 °C	[1]
Density	1.51 g/cm <sup>3</sup>	[1]
Flash Point	125 °C	[1]
pKa	-1.97 ± 0.29 (Predicted)	[1]
Canonical SMILES	<chem>CSC1=NC=C(C(=N1)Cl)Cl</chem>	[2]
InChI Key	JATIYCWFOYRIEM-UHFFFAOYSA-N	[2]

## Experimental Protocols

### Synthesis of 4,5-Dichloro-2-(methylsulfanyl)pyrimidine

A general and efficient laboratory-scale synthesis of **4,5-Dichloro-2-(methylsulfanyl)pyrimidine** has been reported.[1] The protocol involves the chlorination of a pyrimidinone precursor.

Materials:

- 5-chloro-2-(methylthio)pyrimidin-4(3H)-one
- Phosphorus oxychloride (POCl<sub>3</sub>)
- Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>)
- Aqueous potassium carbonate (K<sub>2</sub>CO<sub>3</sub>) solution
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)

- Distilled water
- Saturated saline solution

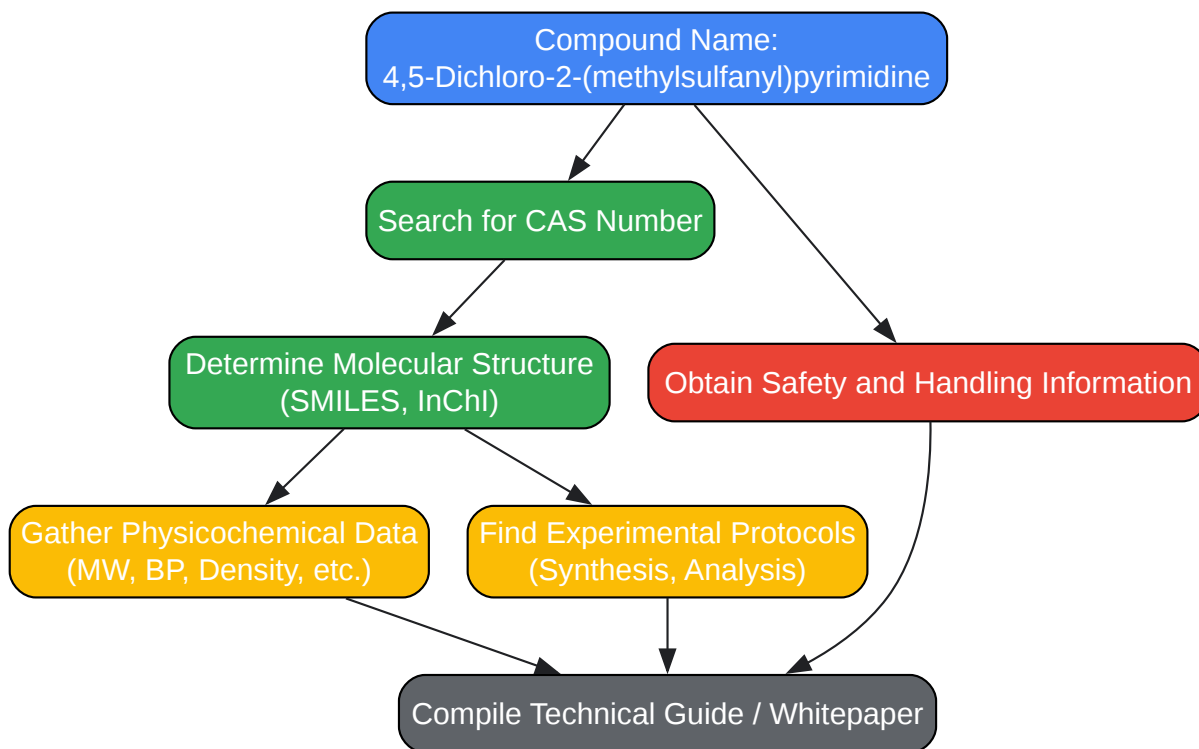
Procedure:

- A suspension of 5-chloro-2-(methylthio)pyrimidin-4(3H)-one (24 g, 0.136 mol) in phosphorus oxychloride (200 mL) is prepared in a suitable reaction vessel.
- The mixture is heated to reflux and maintained at this temperature for 2 hours.
- Upon completion of the reaction, the mixture is cooled to room temperature.
- Excess phosphorus oxychloride is removed under reduced pressure.
- The resulting residue is carefully treated with distilled water (150 mL).
- The pH of the mixture is adjusted to approximately 7-8 using an aqueous solution of potassium carbonate.
- The aqueous mixture is then extracted with dichloromethane (4 x 50 mL).
- The combined organic layers are washed with saturated saline solution (50 mL).
- The organic phase is dried over anhydrous sodium sulfate and subsequently filtered.
- The filtrate is concentrated under reduced pressure, and the resulting solid is dried under vacuum to yield **4,5-dichloro-2-(methylsulfanyl)pyrimidine**.

Reported Yield: 23 g (86% yield) as a light brown solid.[\[1\]](#)

## Logical Workflow for Chemical Compound Identification

The following diagram illustrates a typical workflow for the identification and characterization of a chemical compound, starting from its name.



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Caption: Workflow for Chemical Compound Characterization.

## Safety and Handling Information

While a comprehensive safety data sheet (SDS) for **4,5-Dichloro-2-(methylsulfanyl)pyrimidine** was not available in the public domain, information on structurally similar compounds suggests that appropriate safety precautions should be taken when handling this chemical. Researchers should treat this compound as potentially hazardous and handle it in a well-ventilated fume hood. Personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times. Direct contact with skin and eyes, as well as inhalation of dust or vapors, should be avoided. For detailed safety information, it is recommended to consult the supplier-specific SDS.

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## References

- 1. static.cymitquimica.com [static.cymitquimica.com]
- 2. 4,6-Dichloro-2-(methylthio)pyrimidine | C<sub>5</sub>H<sub>4</sub>Cl<sub>2</sub>N<sub>2</sub>S | CID 80531 - PubChem [pubchem.ncbi.nlm.nih.gov]
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